

Confirming the bioactivity of (R)-3-Acetylthiazolidine-4-carboxylic acid in independent studies

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Compound of Interest

Compound Name: (R)-3-Acetylthiazolidine-4-carboxylic acid

Cat. No.: B132345

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Unveiling the Bioactivity of (R)-3-Acetylthiazolidine-4-carboxylic Acid: A Comparative Guide

(R)-3-Acetylthiazolidine-4-carboxylic acid, also known by its synonym Folcisteine and CAS number 5025-82-1, is a thiazolidine derivative with reported bioactivities spanning antioxidant effects, plant growth regulation, and radioprotective properties. This guide provides a comparative analysis of its performance, supported by available experimental data, to offer researchers, scientists, and drug development professionals a comprehensive overview of its potential applications.

Antioxidant Activity

One of the key bioactive properties investigated for thiazolidine derivatives is their antioxidant capacity. While direct, independent, and comparative studies on the (R)-isomer are limited in publicly available literature, data for its stereoisomer, (4S)-3-acetyl-1,3-thiazolidine-4-carboxylic acid, shows potent antioxidant potential. The half-maximal inhibitory concentration (IC₅₀) in a 2,2-diphenyl-1-picrylhydrazyl (DPPH) radical scavenging assay was reported to be 18.17 µg/mL. It is important to note that this value is provided by a commercial supplier and has not been independently verified in peer-reviewed literature.

For comparative purposes, the table below presents the antioxidant activity of the (4S)-isomer alongside other thiazolidine derivatives and a standard antioxidant, Ascorbic Acid. The data for the comparator compounds are sourced from independent research studies.

Compound	Assay	IC50 / EC50	Source of Data
(4S)-3-acetyl-1,3-thiazolidine-4-carboxylic acid	DPPH	18.17 µg/mL	Commercial Supplier Data (BenchChem)
2-Phenylthiazolidine-4-carboxylic acid	DPPH	> 100 µg/mL	Begum et al., 2020, Pak. J. Pharm. Sci.[1]
2-(p-Methoxyphenyl)thiazolidine-4-carboxylic acid	DPPH	65.4 µg/mL	Begum et al., 2020, Pak. J. Pharm. Sci.[1]
Ascorbic Acid (Standard)	DPPH	5-10 µg/mL (typical)	Varies by study

Note: The comparison in the table is indirect as the data points are from different sources.

Plant Growth Regulation

(R)-3-Acetylthiazolidine-4-carboxylic acid, commercially known as Folcisteine, is recognized as a plant growth regulator. It is reported to promote the synthesis of essential amino acids and hormones, stimulating metabolic processes that enhance water and micronutrient absorption and help prevent cell dehydration[2]. Studies on various crops have demonstrated its efficacy in:

- Grapes: Increased pedicel thickness, berry length, total soluble solids, and overall yield[2].
- Apples: Significantly greater yields, improved fruit color, and lower fruit drop[2].
- General: Enhanced tolerance to environmental and nutrient stress, as well as pest and disease attacks[2].

Currently, the available data on its plant growth-regulating effects are largely qualitative. Quantitative, comparative studies with other plant growth regulators, presenting data in formats

like ED50 (median effective dose), are not readily found in independent scientific literature.

Radioprotective Effects

Thiazolidine derivatives have been investigated for their potential to protect against the harmful effects of ionizing radiation. Folcisteine has been noted to have a radioprotective effect when administered before radiation exposure[3]. However, detailed, independent, and comparative in vivo or in vitro studies quantifying this protective effect against other well-known radioprotectants like amifostine are not available in the reviewed literature.

Experimental Protocols

DPPH (2,2-Diphenyl-1-picrylhydrazyl) Radical Scavenging Assay

This protocol is a standard method for assessing in vitro antioxidant activity.

Objective: To determine the free radical scavenging capacity of a test compound by measuring the discoloration of a DPPH solution.

Materials:

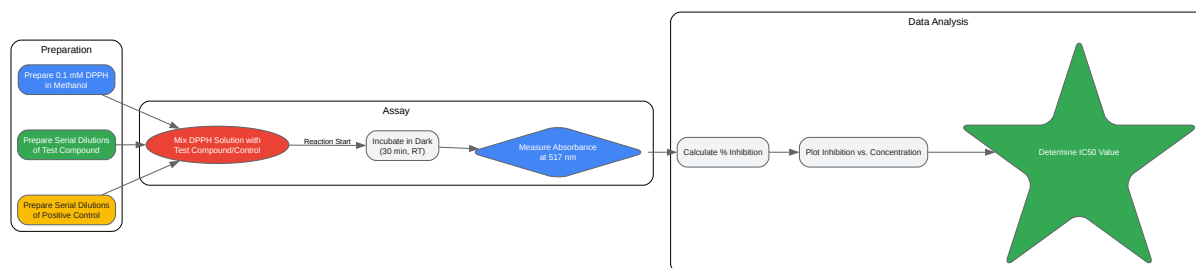
- DPPH (2,2-Diphenyl-1-picrylhydrazyl)
- Methanol (spectroscopic grade)
- Test compound (**((R)-3-Acetylthiazolidine-4-carboxylic acid)**)
- Positive control (e.g., Ascorbic acid, Trolox)
- 96-well microplate or quartz cuvettes
- Spectrophotometer or microplate reader capable of measuring absorbance at 517 nm

Procedure:

- Preparation of DPPH solution: Prepare a 0.1 mM solution of DPPH in methanol. The solution should have a deep violet color.

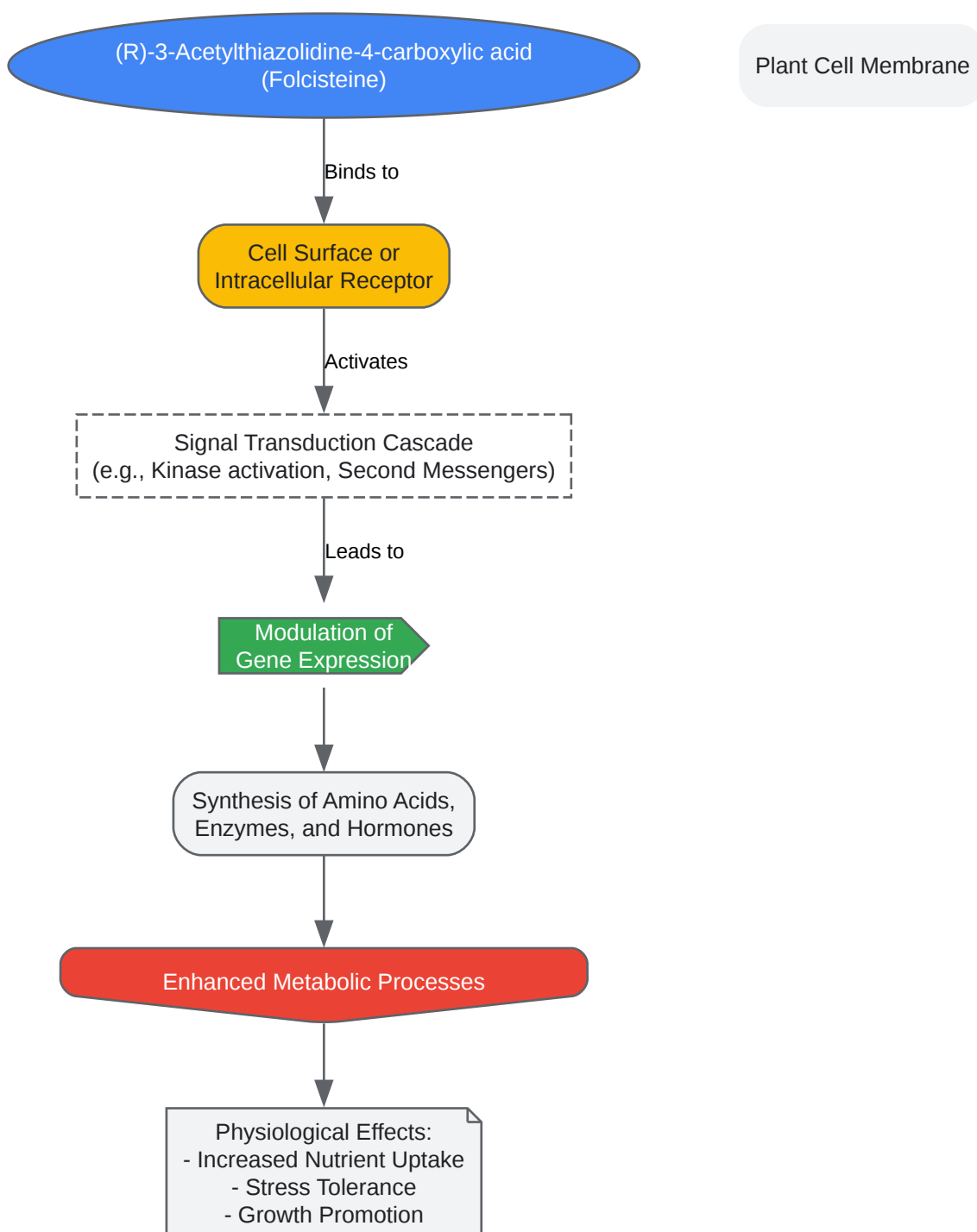
- Preparation of test compound and control solutions: Prepare a stock solution of the test compound in methanol. From the stock solution, prepare a series of dilutions to obtain a range of concentrations to be tested. Prepare a similar dilution series for the positive control.
- Assay:
 - To a 96-well plate, add a specific volume of the test compound dilutions to the respective wells.
 - Add the same volume of methanol to a well to serve as a blank.
 - Add the prepared DPPH solution to all wells.
 - The final volume in each well should be consistent.
- Incubation: Incubate the plate in the dark at room temperature for 30 minutes.
- Measurement: Measure the absorbance of each well at 517 nm using a microplate reader.
- Calculation: The percentage of DPPH radical scavenging activity is calculated using the following formula: $\% \text{ Inhibition} = [(A_{\text{control}} - A_{\text{sample}}) / A_{\text{control}}] * 100$ Where:
 - A_{control} is the absorbance of the DPPH solution without the test compound.
 - A_{sample} is the absorbance of the DPPH solution with the test compound.
- IC50 Determination: The IC50 value, the concentration of the test compound required to scavenge 50% of the DPPH radicals, is determined by plotting the percentage of inhibition against the concentration of the test compound.

Visualizations



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Caption: Workflow for DPPH radical scavenging assay.



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Caption: Generalized signaling pathway for a plant growth regulator.

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